

# JNJ-42165279 Application Notes and Protocols for In Vivo Rodent Studies

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## Compound of Interest

Compound Name: JNJ-42165279

Cat. No.: B560100

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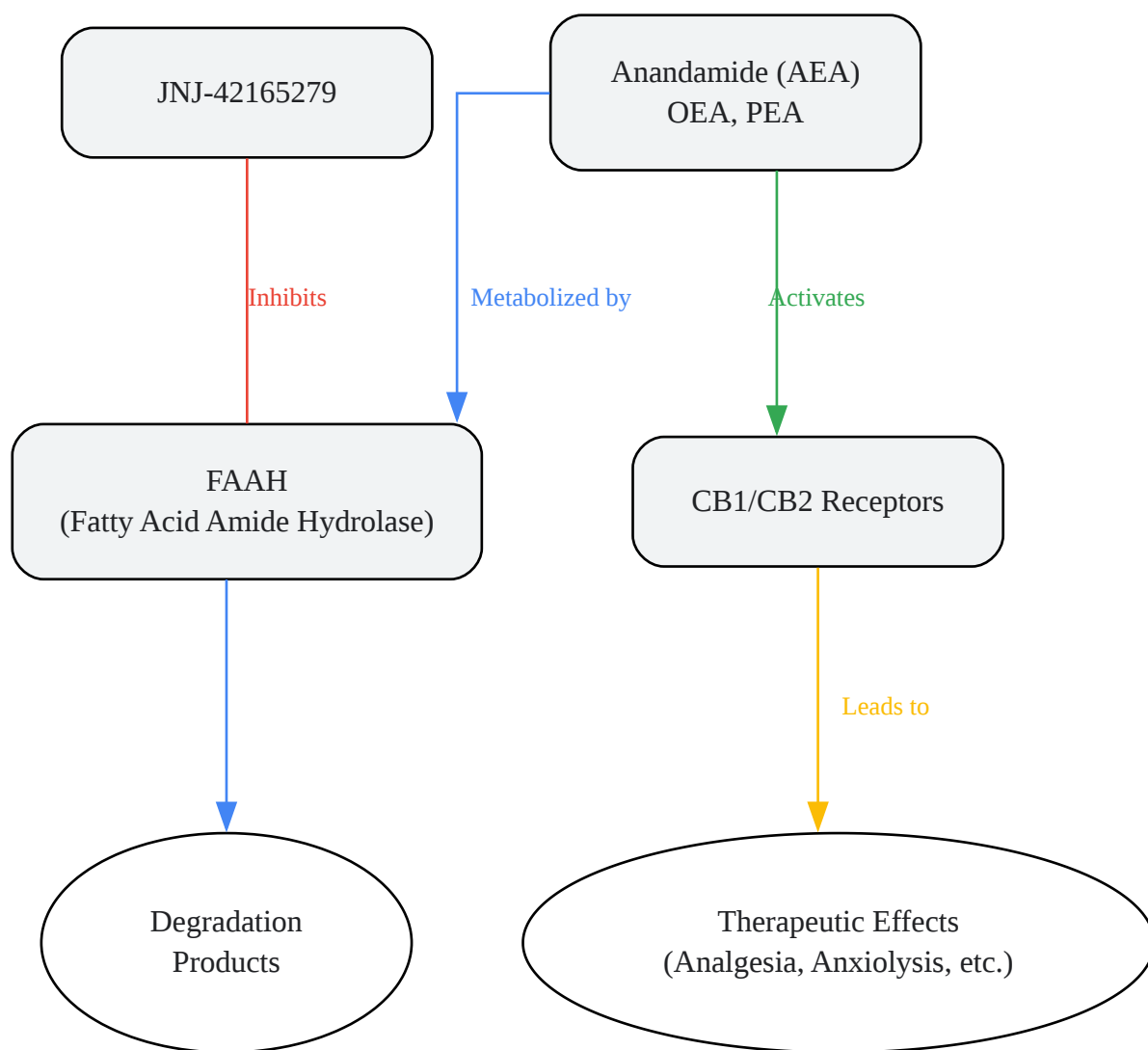
For Researchers, Scientists, and Drug Development Professionals

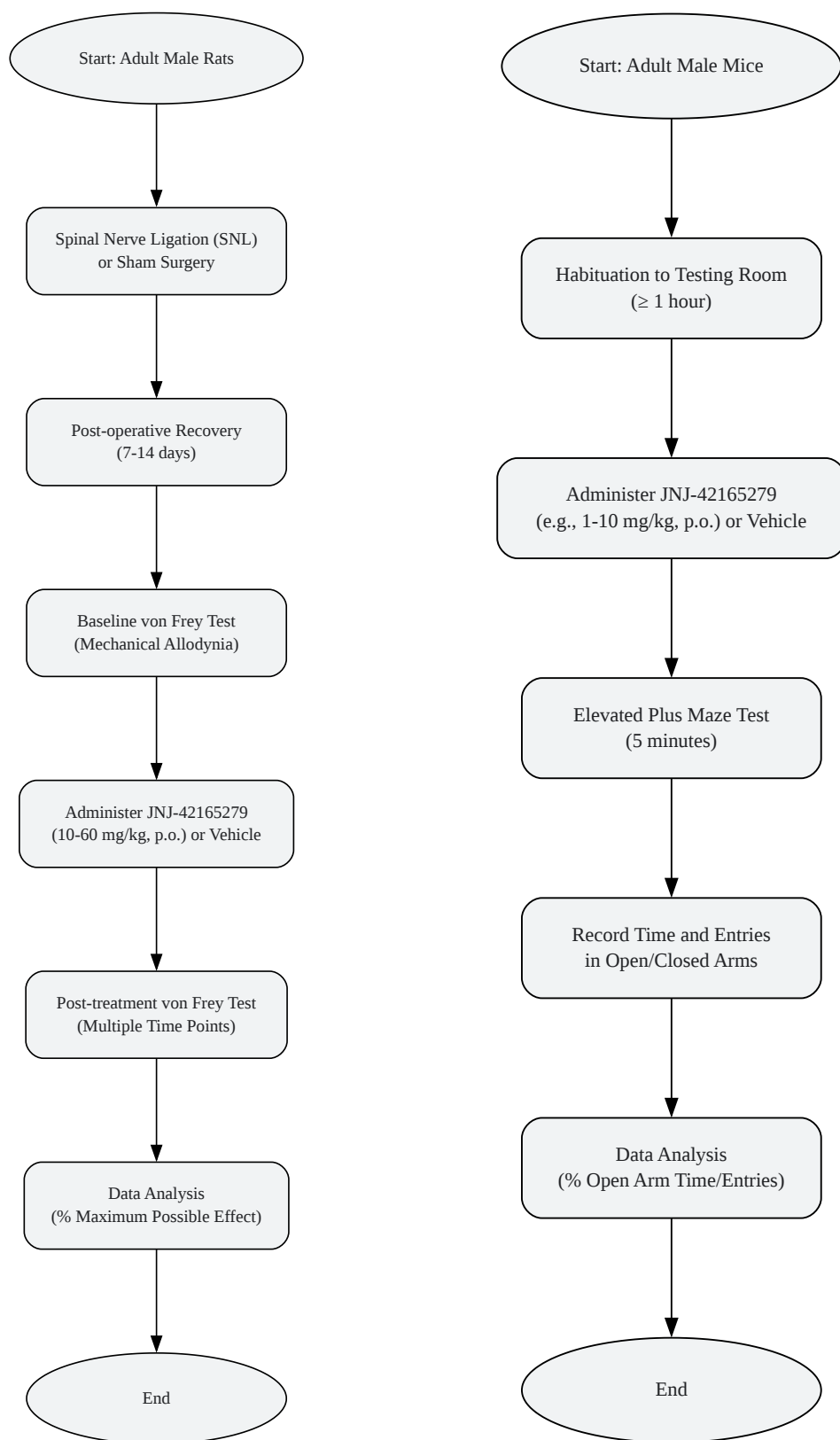
## Abstract

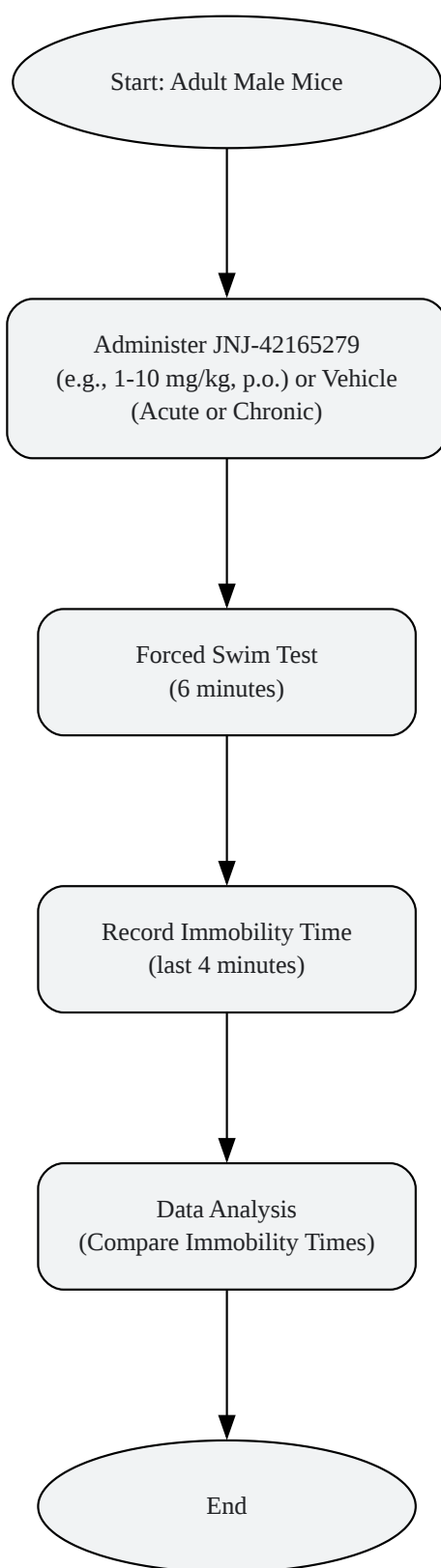
**JNJ-42165279** is a potent and selective inhibitor of fatty acid amide hydrolase (FAAH), an enzyme responsible for the degradation of endogenous cannabinoids such as anandamide (AEA). By inhibiting FAAH, **JNJ-42165279** elevates the levels of AEA in the brain and peripheral tissues, thereby potentiating cannabinoid receptor signaling. This mechanism of action has generated significant interest in its therapeutic potential for a range of conditions, including neuropathic pain, anxiety, and depression. These application notes provide detailed protocols for the in vivo administration of **JNJ-42165279** in rodent models of these conditions, along with summarized dosage information and diagrams to facilitate experimental design and execution.

## Mechanism of Action

**JNJ-42165279** is a covalent inhibitor of FAAH. It binds to the active site of the enzyme, leading to its inactivation and a subsequent increase in the concentration of FAAH substrates, most notably the endocannabinoid anandamide (AEA), as well as other fatty acid amides like oleoylethanolamide (OEA) and palmitoylethanolamide (PEA).<sup>[1]</sup> This elevation of endocannabinoids enhances their signaling through cannabinoid receptors (CB1 and CB2), which are key modulators of pain, mood, and stress responses.







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## References

- 1. The Unpredictable Chronic Mild Stress Protocol for Inducing Anhedonia in Mice - PMC [pmc.ncbi.nlm.nih.gov]
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